

foramsulfuron vs nicosulfuron weed control efficacy

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Compound Focus: Foramsulfuron

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Herbicide Profile & Efficacy Comparison

The table below summarizes the key characteristics and experimental efficacy data for **foramsulfuron** and nicosulfuron.

Feature	Foramsulfuron	Nicosulfuron
Herbicide Class	Sulfonylurea [1]	Sulfonylurea [2]
Mode of Action	Acetolactate synthase (ALS) inhibitor [1]	Acetolactate synthase (ALS) inhibitor [3]
Application Type	Post-emergence [1]	Post-emergence [2]
Weed Control Spectrum	Grasses and some broadleaved weeds [1]	Broad-spectrum control of grasses and broad-leaved weeds [2]
Example Weeds Controlled	<i>Lolium perenne</i> , <i>Poa annua</i> , <i>Eleusine indica</i> [1]	Johnsongrass, several annual grasses [2]
Maximum Weed Dry Matter Reduction	Data not available in search results	87% (grasses) [2]

Feature	Foramsulfuron	Nicosulfuron
Impact on Maize Grain Yield	Lower yield compared to nicosulfuron treatments [2]	Significantly higher yield than foramsulfuron and rimsulfuron [2]
Efficacy Ranking in Maize	Intermediate among the three SUs tested [2]	Best among the three sulfonylureas (SUs) tested [2]

Detailed Experimental Data & Protocols

For a deeper understanding, here are the methodologies and key findings from the primary comparative study.

Reference Study Overview

- **Source:** *Journal of Biological Sciences* (2007) [2].
- **Objective:** To evaluate the efficacy of three sulfonylurea herbicides (nicosulfuron, rimsulfuron, **foramsulfuron**) on weed control and their effects on maize grain yield, comparing them with other common herbicides and cultivation practices [2].
- **Location & Design:** Field trials were conducted in Karaj, Iran, using a **randomized complete block design** with four replications. The study compared single-row (SR) and double-row (DR) planting patterns [2].

Methodology Details

- **Planting and Treatment Application:**
 - Maize (cultivar Sc704) was planted in May 2004. Herbicide treatments were applied at the post-emergence (POST) stage when maize had four leaves [2].
 - A nonionic surfactant was added to all POST treatments. Applications were made with a calibrated backpack sprayer delivering 140 L/ha at 166 kPa [2].
- **Data Collection:**
 - **Weed Density:** Counted from two stable quadrats (75x75 cm) per plot at 14 days after treatment (DAT) and at harvest [2].
 - **Weed Dry Matter:** Weeds were clipped at ground level within the quadrats at harvest, oven-dried at 80°C for 48 hours, and weighed [2].

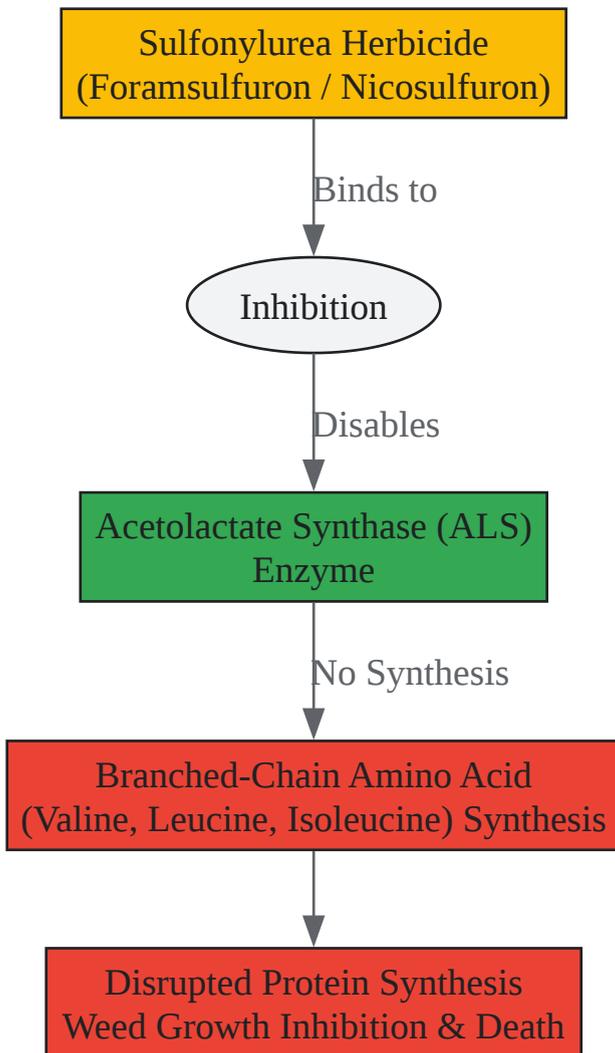
- **Crop Yield:** Maize grain yield was harvested from a 4 m² area per plot and adjusted to 12% moisture content [2].

Key Findings on Efficacy

- **Weed Control Efficacy:** The study concluded that **nicosulfuron was the most effective SU** herbicide tested, while **rimsulfuron was the weakest**. **Foramsulfuron** showed intermediate efficacy [2].
- **Impact on Crop Yield:** Plots treated with nicosulfuron produced **significantly higher maize grain yields** than those treated with **foramsulfuron** or rimsulfuron. In fact, nicosulfuron's performance on yield was comparable to the herbicidal mixture of atrazine and alachlor, which was the most effective treatment overall [2].

Mechanism of Action & Resistance

Both herbicides share a common primary mechanism but have distinct metabolic pathways governing crop selectivity.



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- **Primary Mode of Action:** Both **foramsulfuron** and **nicosulfuron** are inhibitors of the **acetolactate synthase (ALS) enzyme** [1] [3]. This enzyme is critical in the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine). Inhibition stops cell division and plant growth [3].
- **Metabolism & Selectivity in Maize:** A key difference lies in how maize plants metabolize and tolerate these herbicides. Recent research (2024) has identified **CYP81A9**, a gene encoding a cytochrome P450 monooxygenase, as the key regulator of nicosulfuron resistance in maize [3]. This enzyme detoxifies nicosulfuron, allowing tolerant maize lines to survive. Variations in the expression or functionality of this and similar P450 genes are likely responsible for the differing levels of crop safety and selectivity observed between various sulfonylurea herbicides [3].

Key Comparison Summary

- **Foramsulfuron:** An effective post-emergence herbicide for grass and broadleaf weed control in corn. The available 2007 field data suggests its performance in terms of weed dry matter reduction and final crop yield may be lower than that of nicosulfuron [2] [1].
- **Nicosulfuron:** Under the experimental conditions of the cited study, nicosulfuron demonstrated **superior efficacy** among the sulfonylurea herbicides tested. It provided the highest level of weed control and resulted in the greatest maize grain yield for that specific environment and set of cultivars [2]. Its detoxification in resistant maize lines is closely linked to the activity of the **CYP81A9 enzyme** [3].

It is important to note that the most direct comparative data comes from a 2007 study. Herbicide performance can be significantly influenced by local weed species, soil conditions, climate, and specific maize hybrids, which may have been developed since this research was conducted.

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